

Safeguarding Your Laboratory: Proper Disposal of Isopropyl Propionate

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Compound of Interest

Compound Name: Isopropyl propionate

Cat. No.: B1204450

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical waste disposal procedures is a critical component of this responsibility. This guide provides essential, step-by-step instructions for the safe and compliant disposal of **isopropyl propionate**, a highly flammable liquid.

Immediate Safety and Handling Precautions

Isopropyl propionate is classified as a highly flammable liquid and vapor.^[1] Before handling, it is crucial to be aware of the associated hazards and necessary safety measures. Always consult the Safety Data Sheet (SDS) for detailed information.

Key Hazards:

- **Flammability:** Highly flammable liquid and vapor.^[1] Keep away from heat, sparks, open flames, and hot surfaces.^{[1][2][3]} No smoking in the vicinity.^{[1][2][3]}
- **Reactivity:** Reacts with acids to release heat. Strong oxidizing acids may cause a vigorous, potentially ignitable reaction.^{[2][4]} Interaction with caustic solutions also generates heat.^{[2][4]} Mixing with alkali metals and hydrides can generate flammable hydrogen gas.^{[2][4]}
- **Health:** May cause toxic effects if inhaled or absorbed through the skin.^[4] Contact can irritate or burn skin and eyes.^[4]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves.[2]
- Eye Protection: Safety glasses or a face shield are required.[1]
- Body Protection: A lab coat or other suitable protective clothing must be worn.[1]
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator.[1]

Step-by-Step Disposal Procedure for Laboratory Personnel

Disposal of **isopropyl propionate** must be conducted through a licensed hazardous waste disposal facility.[1][2][3] Laboratory personnel are responsible for the safe collection, storage, and labeling of the waste before its scheduled pickup. Under no circumstances should **isopropyl propionate** be disposed of down the drain or in regular trash.[5][6]

1. Waste Collection:

- Use a designated, compatible, and leak-proof container with a secure, screw-on cap.[7]
Plastic bottles are often preferred over glass to minimize the risk of breakage.[5]
- The container must be in good condition, free from rust or leaks.[8]
- Ensure the container is properly grounded and bonded during the transfer of waste to prevent static discharge.[1][2][3]
- Use only non-sparking tools when handling the waste.[1][3][4]

2. Labeling:

- As soon as the first drop of waste is added, label the container with a hazardous waste tag.[9]
- The label must include:
 - The words "Hazardous Waste".[5]
 - The full chemical name: "**Isopropyl Propionate**". Abbreviations are not permitted.[5]

- For mixtures, list each chemical and its approximate percentage.[5]
- The date of waste generation.[5]
- The location of origin (e.g., department, room number).[5]
- The name and contact information of the Principal Investigator.[5]
- Check off the appropriate hazard pictograms (e.g., flammable).[5]

3. Storage:

- Store the waste container in a designated hazardous waste storage area.[7]
- The storage area must be a well-ventilated, cool location.[1][2]
- Keep the container tightly closed except when adding waste.[1][2][3][7]
- Provide secondary containment to capture any potential leaks or spills. The secondary container must be chemically compatible and capable of holding 110% of the volume of the primary container.[7]
- Segregate **isopropyl propionate** waste from incompatible materials, such as acids and bases.[7][8]
- Do not accumulate more than 55 gallons of hazardous waste at any one time.[7][9]

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a hazardous waste pickup.[5][10]
- Provide the EHS office with a complete list of the chemicals for disposal.[5]

Spill Response

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- Small Spills (less than 1 gallon):

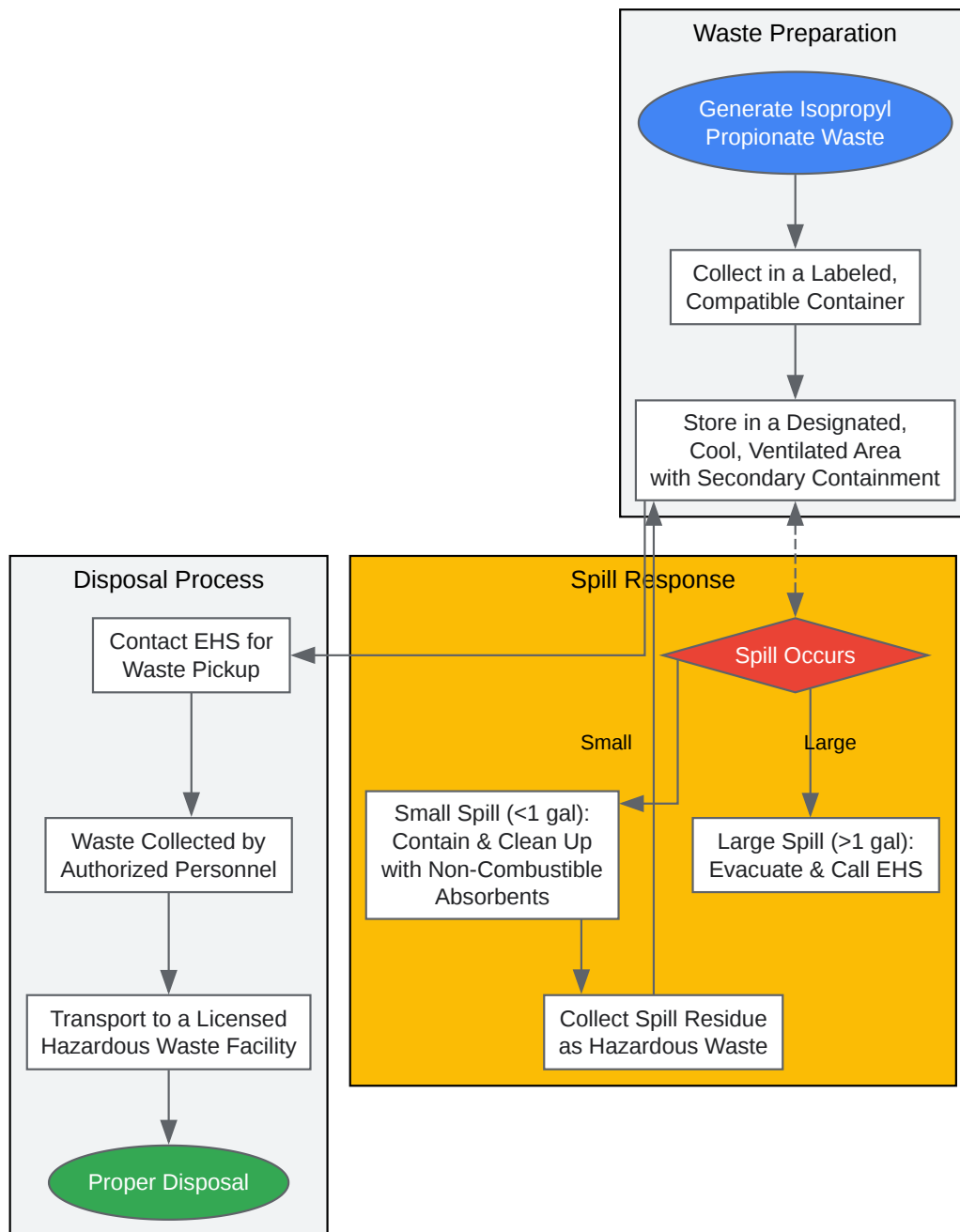
- If it is safe to do so, trained personnel wearing proper PPE can clean up the spill.[\[10\]](#)
- Eliminate all ignition sources from the area.[\[4\]](#)[\[10\]](#)
- Contain the spill using a non-combustible absorbent material such as sand, dry earth, or activated charcoal.[\[4\]](#)[\[10\]](#)
- Use non-sparking tools to collect the absorbed material and place it in a labeled, sealed container for disposal as hazardous waste.[\[4\]](#)
- Large Spills (greater than 1 gallon):
 - Evacuate the area immediately.[\[10\]](#)
 - If possible and safe, shut off power to the room and close the door.[\[10\]](#)
 - Notify your institution's EHS or emergency response team immediately.[\[10\]](#)

Quantitative Data Summary

Parameter	Value/Instruction	Source
Flash Point	15 °C (59 °F)	
Storage Temperature	Store in a cool, well-ventilated place.	[1] [2]
Maximum Accumulation	55 gallons	[7] [9]
Secondary Containment	Must hold 110% of the primary container's volume.	[7]
Spill Isolation (Immediate)	At least 50 meters (150 feet) in all directions.	[4]

Isopropyl Propionate Disposal Workflow

Isopropyl Propionate Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe disposal of **isopropyl propionate**.

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